

Diarylanilide Yellow incompatible materials strong oxidizing agents

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diarylanilide Yellow

CAS No.: 86349-57-7

Cat. No.: S8106964

Get Quote

Chemical Properties & Hazards

The following table summarizes the core identification and hazard information for **Diarylanilide Yellow** that should be communicated to all researchers [1].

Property	Description
Chemical Abstract Service (CAS) Registry Number	6358-85-6
Common Names	C.I. Pigment Yellow 12; Benzidine Yellow; Diarylanilide Yellow
Appearance	Odorless, fine yellow powder
Incompatibility	Strong Oxidizing Agents
Decomposition Products	When heated to decomposition, emits very toxic fumes of chlorine and nitrogen oxides [1].

Frequently Asked Questions

Here are answers to anticipated questions from research professionals.

- **Q1: What specific hazards are associated with Diarylanilide Yellow and strong oxidizing agents?**

While the exact reaction mechanisms are not detailed in the search results, **Diarylanilide Yellow** is explicitly listed as **incompatible with strong oxidizing agents** [1]. Furthermore, azo dyes, as a chemical class, **can be explosive when suspended in air at specific concentrations** [1]. The primary documented hazard occurs during thermal decomposition, which releases highly toxic gases including chlorine and nitrogen oxides.

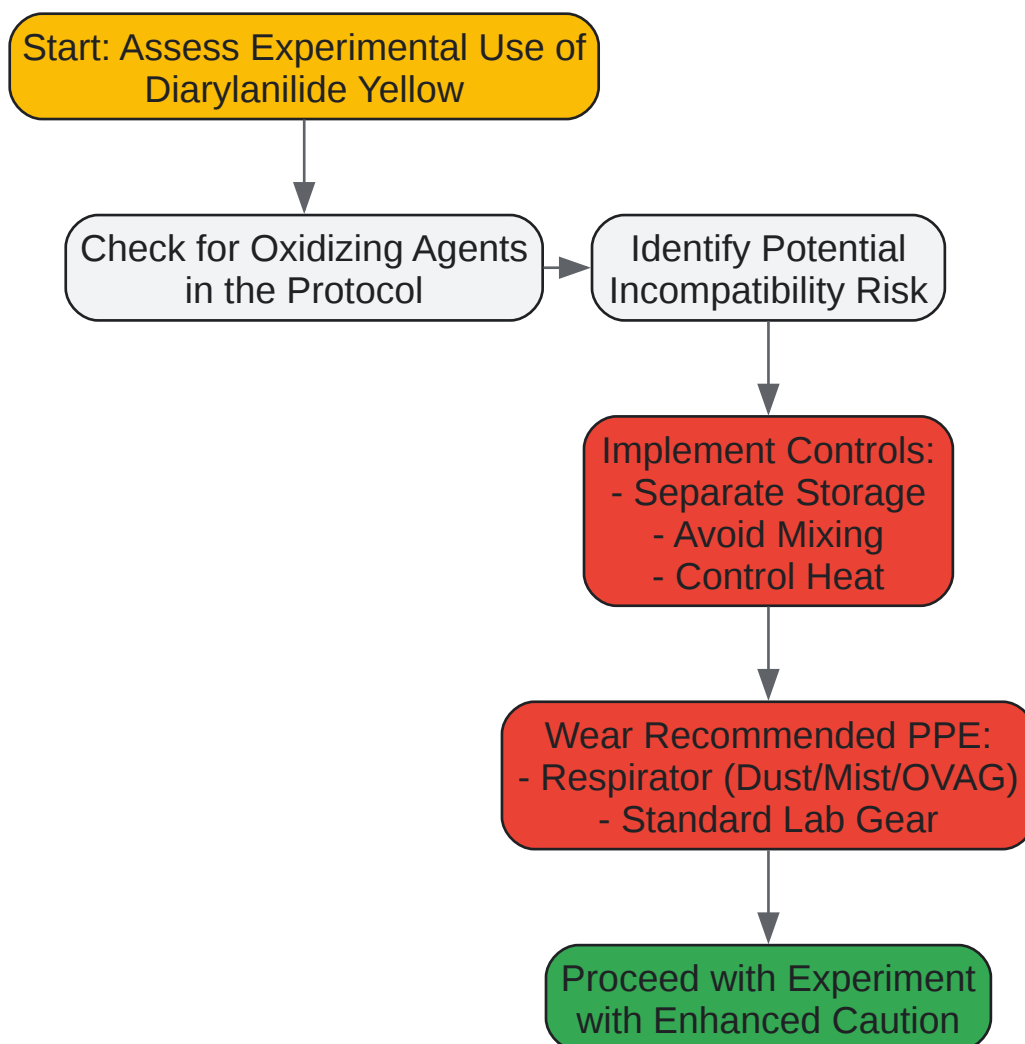
- **Q2: What are the key handling and storage precautions for this pigment?** You should adhere to the following protocols [1]:

- **Storage:** Store at ambient temperatures and keep separate from oxidizing materials.
- **Spill Response:** Dampen solid spills with water, transfer to a container, and seal in a vapor-tight plastic bag for disposal. Clean all surfaces with soap and water.
- **Personal Protective Equipment (PPE):** Where the neat chemical is weighed and diluted, wear a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter.
- **First Aid:** Immediately flush eyes or skin with copious amounts of water for 20-30 minutes and seek medical attention if irritation develops.

- **Q3: What is the toxicological profile of Diarylanilide Yellow?** A chronic bioassay study conducted by the National Cancer Institute concluded that technical-grade **Diarylanilide Yellow** did not provide evidence of carcinogenicity in Fischer 344 rats or B6C3F1 mice [2]. A 2014 Canadian government screening assessment also concluded that **Diarylanilide Yellow** pigments are not expected to be harmful to aquatic or soil-dwelling organisms at low concentrations and are not considered a danger to human life or health [3].

Experimental Workflow for Safety Assessment

The diagram below outlines a general logical workflow for assessing the safety and compatibility of **Diarylanilide Yellow** in an experimental setting, based on the information available.



[Click to download full resolution via product page](#)

Key Experimental Considerations

Given the identified gap in specific test methodologies, here are critical points to guide your experimental planning:

- **Protocol Development:** The search results do not contain detailed, pre-defined experimental protocols for testing the reaction between **Diarylanilide Yellow** and strong oxidizing agents. Your organization will likely need to develop and validate these methods in-house.
- **Focus on Physical State:** The explosive potential of azo dyes is noted specifically when they are **suspended in air** [1]. This indicates that the physical form (e.g., dry powder creating dust) is a critical risk factor, not just the chemical identity.

- **Thermal Decomposition Concern:** A significant concern noted in the literature is that thermal treatment of polymers containing diarylide yellow pigments above **200 °C** can cause cleavage of the pigment, releasing aromatic amines, including 3,3'-dichlorobenzidine (DCB) [4]. This is a crucial consideration for any high-temperature applications.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. DIARYLANILIDE YELLOW - CAMEO Chemicals - NOAA [cameochemicals.noaa.gov]
2. Abstract for TR-30 [ntp.niehs.nih.gov]
3. Screening Assessment [[canada.ca](https://www.canada.ca)]
4. Potential alternatives for 3,3'-dichlorobenzidine as tetrazo ... [[sciencedirect.com](https://www.sciencedirect.com)]

To cite this document: Smolecule. [Diarylanilide Yellow incompatible materials strong oxidizing agents]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b8106964#diarylanilide-yellow-incompatible-materials-strong-oxidizing-agents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com